

Undecane-1,4-diol CAS number and chemical identifiers

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Compound of Interest

Compound Name: Undecane-1,4-diol

Cat. No.: B15342853

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An In-depth Technical Guide to Undecane-1,4-diol

This technical guide provides a comprehensive overview of **Undecane-1,4-diol**, including its chemical identifiers, physical properties, and a representative synthetic protocol. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Properties

Undecane-1,4-diol is a long-chain diol with the chemical formula $C_{11}H_{24}O_2$. It is characterized by an eleven-carbon backbone with hydroxyl groups located at the first and fourth positions. This structure imparts both hydrophilic and lipophilic characteristics to the molecule, making it a subject of interest for various chemical applications, including polymer synthesis and as a building block for more complex organic molecules.

Below is a summary of the key chemical identifiers and properties for **Undecane-1,4-diol**.

Identifier	Value	Reference
CAS Number	4272-02-0	
IUPAC Name	undecane-1,4-diol	
Molecular Formula	C ₁₁ H ₂₄ O ₂	
Molecular Weight	188.31 g/mol	
PubChem CID	77954	
EINECS	224-263-8	
InChI	InChI=1S/C11H24O2/c1-2-3-4-5-6-8-11(13)9-7-10-12/h11-13H,2-10H2,1H3	
SMILES	CCCCCCCC(O)CCCO	
Boiling Point	293 °C at 760 mmHg	
Melting Point	52 °C (estimate)	
Density	0.916 g/cm ³	

Experimental Protocols: Synthesis of 1,4-Diols

While specific, detailed experimental protocols for the synthesis of **Undecane-1,4-diol** are not readily available in the public domain, a general and robust method for the synthesis of 1,4-diols is through the reaction of a suitable lactone with a Grignard reagent. This classic organometallic reaction provides a reliable route to diols with a high degree of control over the final structure.

General Protocol for the Synthesis of a 1,4-Diol from a Lactone via Grignard Reaction:

- Preparation of the Grignard Reagent:
 - An alkyl or aryl halide is reacted with magnesium metal in an anhydrous ether solvent (e.g., diethyl ether or tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon) to form the Grignard reagent.

- Reaction with the Lactone:
 - The appropriate lactone (in this case, γ -undecalactone could be a precursor) is dissolved in an anhydrous ether solvent and cooled in an ice bath.
 - The prepared Grignard reagent is added dropwise to the cooled lactone solution with continuous stirring. The reaction is typically exothermic. Two equivalents of the Grignard reagent are required for the complete conversion of the lactone to the diol.^{[1][2][3][4]}
- Quenching the Reaction:
 - After the addition is complete, the reaction mixture is stirred for a specified period at room temperature to ensure the reaction goes to completion.
 - The reaction is then quenched by the slow addition of an acidic aqueous solution (e.g., dilute hydrochloric acid or ammonium chloride solution) to protonate the alkoxide intermediates and dissolve the magnesium salts.
- Extraction and Purification:
 - The aqueous and organic layers are separated. The aqueous layer is typically extracted several times with an organic solvent (e.g., diethyl ether) to recover all of the product.
 - The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), and the solvent is removed under reduced pressure.
 - The crude diol product is then purified using standard laboratory techniques such as distillation or column chromatography to yield the pure 1,4-diol.

Logical Workflow for the Synthesis of a 1,4-Diol

The following diagram illustrates the logical workflow for the synthesis of a 1,4-diol using the Grignard reaction with a lactone, as described in the protocol above.



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Caption: Logical workflow for the synthesis of a 1,4-diol via Grignard reaction.

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